

# Essential Safety and Handling Precautions for Aim-100

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## Compound of Interest

Compound Name: Aim-100

Cat. No.: B1666732

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount when handling chemical compounds. This document provides essential, immediate safety and logistical information for the handling of **Aim-100**, a substance identified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.<sup>[1]</sup> Adherence to these guidelines is critical for minimizing exposure risks and ensuring proper disposal.

## Personal Protective Equipment (PPE)

The appropriate selection and use of Personal Protective Equipment (PPE) are the first line of defense against chemical exposure. The following table summarizes the recommended PPE for handling **Aim-100**, based on the Safety Data Sheet (SDS).<sup>[1]</sup>

Body Part	Recommended PPE	Specifications
Eyes	Safety goggles with side-shields	Must be worn to protect against splashes.
Hands	Protective gloves	Chemically resistant gloves are required.
Body	Impervious clothing	A lab coat or other protective clothing that prevents skin contact.
Respiratory	Suitable respirator	To be used to avoid inhalation of dust or aerosols, especially in poorly ventilated areas.

## Experimental Protocols: Donning and Doffing PPE

Proper procedures for putting on (donning) and taking off (doffing) PPE are crucial to prevent cross-contamination.

### Donning Sequence:

- Impervious Clothing: Put on your lab coat or other protective garments.
- Respirator: If required, perform a seal check to ensure it fits properly.
- Goggles: Put on safety goggles.
- Gloves: Don gloves, ensuring they overlap the cuffs of your lab coat.

### Doffing Sequence:

- Gloves: Remove gloves by peeling them off from the cuff downwards, turning them inside out.
- Goggles: Remove goggles from the back of your head.
- Impervious Clothing: Remove your lab coat, folding the contaminated side inward.

- Respirator: Remove the respirator from the back of your head.
- Wash Hands: Thoroughly wash your hands with soap and water after removing all PPE.

## Handling, Storage, and Disposal

### Handling:

- Avoid contact with eyes, skin, and clothing.[\[1\]](#)
- Do not eat, drink, or smoke in areas where **Aim-100** is handled.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)
- Use only in well-ventilated areas or under a chemical fume hood.[\[1\]](#)

### Storage:

- Keep the container tightly sealed.[\[1\]](#)
- Store in a cool, well-ventilated area.[\[1\]](#)
- For long-term storage, **Aim-100** powder should be stored at -20°C. If in solvent, store at -80°C.[\[1\]](#)

### Disposal:

- Dispose of contents and container to an approved waste disposal plant.[\[1\]](#)
- Avoid release to the environment.[\[1\]](#)

## Emergency Procedures

### If Swallowed:

- Call a POISON CENTER or doctor immediately.[\[1\]](#)
- Rinse mouth with water.[\[1\]](#)

- Do NOT induce vomiting.

#### Skin Contact:

- Remove contaminated clothing and shoes.
- Rinse skin thoroughly with large amounts of water.
- Call a physician.[\[1\]](#)

#### Eye Contact:

- Remove contact lenses if present.
- Immediately flush eyes with large amounts of water, separating eyelids to ensure adequate flushing.[\[1\]](#)
- Call a physician promptly.[\[1\]](#)

#### Inhalation:

- Move the person to fresh air.
- If breathing is difficult, provide respiratory support.[\[1\]](#)
- Seek medical attention.

## Visual Guidance: PPE Selection Workflow

To further clarify the decision-making process for PPE selection based on the task's risk level, the following workflow diagram is provided.



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Caption: PPE selection workflow for handling **Aim-100**.

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## References

- 1. AIM-100|873305-35-2|MSDS [dcchemicals.com]

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